

A Technical Guide to the Chemical Structure and Stereochemistry of Lobelanine

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Compound of Interest

Compound Name: Lobelanine

Cat. No.: B1196011

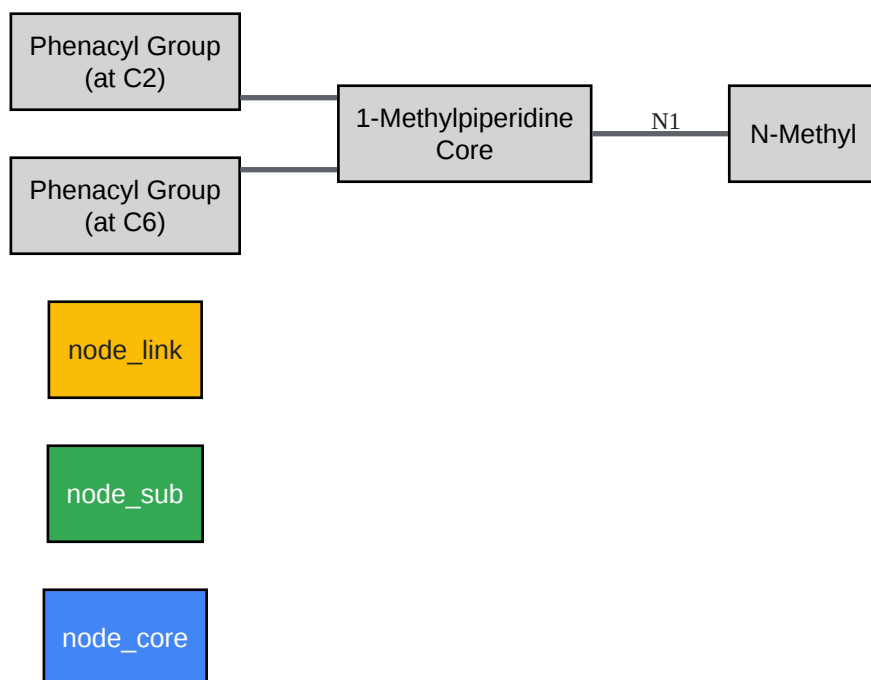
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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of the chemical structure and stereochemical properties of **Lobelanine**. It includes a summary of its physicochemical properties, detailed experimental protocols for its synthesis, and visualizations to illustrate its structural and stereochemical relationships.

Introduction

Lobelanine ($C_{22}H_{25}NO_2$) is a piperidine alkaloid naturally found in the plant *Lobelia inflata*.^[1] It is a significant compound within the family of lobelia alkaloids and serves as a direct chemical precursor for the biosynthesis of the more widely known alkaloid, Lobeline.^{[2][3][4]} Structurally, **Lobelanine** is characterized by a central 1-methyl-2,6-piperidine ring symmetrically substituted with two phenacyl groups. Its chemical name is *cis*-2,2'-(1-Methyl-2,6-piperidinediyl)bis[1-phenylethanone].^[1] The molecule's stereochemistry is a critical aspect of its identity, with the *cis* isomer being the predominant form.



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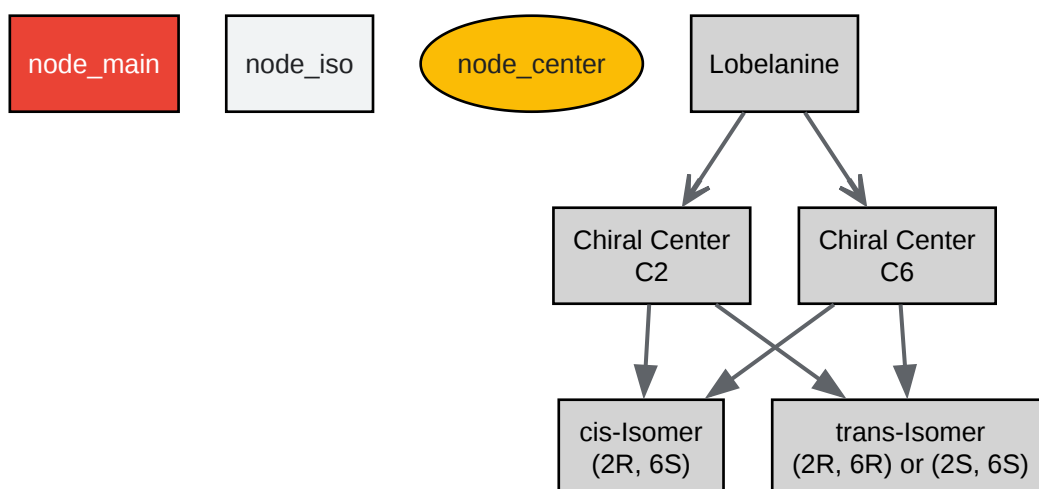
Caption: Logical relationship of **Lobelanine**'s core components.

Chemical Structure and Stereochemistry

The core of **Lobelanine** is a piperidine ring, which introduces stereochemical complexity.

- **Chiral Centers:** **Lobelanine** possesses two stereocenters at positions C2 and C6 of the piperidine ring, where the phenacyl substituents are attached.
- **Stereoisomers:** The presence of two chiral centers gives rise to diastereomers, which are designated as cis and trans.
 - **cis-Lobelanine:** In this configuration, the two phenacyl substituents are on the same side of the piperidine ring. This is the thermodynamically more stable and naturally occurring isomer.[5] The specific stereochemistry is typically (2R, 6S).[5]
 - **trans-Lobelanine:** In this configuration, the substituents are on opposite sides of the ring.

The interconversion between these isomers is possible due to the configurational lability of the β -aminoketone structure.[6]



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Caption: Stereoisomeric relationship in **Lobelanine**.

Quantitative Data

The following tables summarize key quantitative data for **Lobelanine** and its related structures.

Table 1: Physicochemical Properties of cis-**Lobelanine**

Property	Value	Source
CAS Number	579-21-5	[1] [5]
Molecular Formula	C ₂₂ H ₂₅ NO ₂	[1] [5]
Molecular Weight	335.44 g/mol	[1] [7]
Melting Point	99°C	[1] [7]
XLogP3	3.9	[7]
Solubility	Freely soluble in alcohol, acetone, benzene, chloroform; slightly soluble in water and ether.	[1]

| Hydrochloride MP | 188°C (decomposes) |[\[1\]](#) |

Table 2: Crystal Structure Data for **cis-Norlobelanine** **Norlobelanine** is the N-demethylated analogue of **Lobelanine**. Its crystallographic data provides insight into the conformation of the core piperidine ring structure.

Parameter	Value	Source
Formula	C₂₁H₂₃NO₂	[8]
Space Group	P 1 21/c 1	[8]
a	6.3774 Å	[8]
b	10.6140 Å	[8]
c	26.4051 Å	[8]
α	90°	[8]
β	103.339°	[8]

| γ | 90° [\[8\]](#) |

Table 3: Predicted Collision Cross Section (CCS) Data for **Lobelanine**

Adduct	m/z	Predicted CCS (Å²)	Source
[M+H] ⁺	336.19582	182.5	[9]
[M+Na] ⁺	358.17776	185.3	[9]
[M+K] ⁺	374.15170	180.3	[9]

| [M-H]⁻ | 334.18126 | 189.1 [\[9\]](#) |

Experimental Protocols

Biomimetic Synthesis of Lobelanine Hydrochloride

This protocol is adapted from the classical biomimetic Mannich reaction developed by Schöpf and Lehmann.[\[10\]](#) This method efficiently produces a mixture of cis and trans isomers.[\[3\]](#)[\[10\]](#)

Materials:

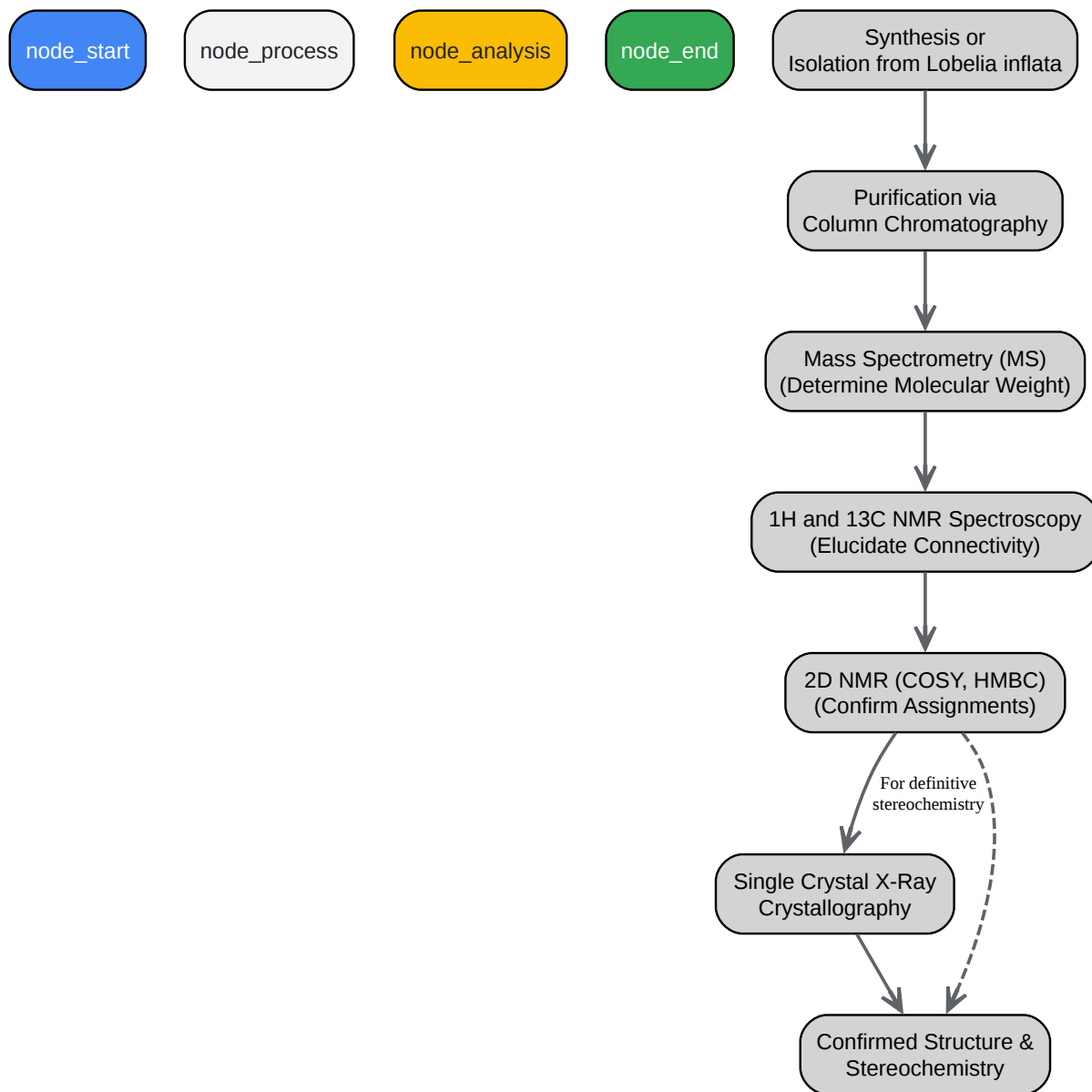
- Benzoylacetic acid (3-oxo-3-phenylpropionic acid)
- Methylamine hydrochloride ($\text{MeNH}_2 \cdot \text{HCl}$)
- 25% aqueous solution of glutaraldehyde
- Citrate buffer (0.05 M, pH 4.0)
- Hexane
- 4 M Hydrochloric acid (HCl)

Procedure:

- A mixture of benzoylacetic acid (13.9 mmol), methylamine hydrochloride (6.8 mmol), and a 25% aqueous solution of glutaraldehyde (5.2 mmol) is prepared.[\[11\]](#)
- 200 mL of citrate buffer (0.05 M, pH 4.0) is added to the mixture.[\[11\]](#)
- The resulting solution is stirred for 2 days at room temperature.[\[11\]](#)
- Following the reaction period, the mixture is washed twice with hexane to remove nonpolar impurities.[\[11\]](#)
- The aqueous solution is then acidified with 4 M HCl to a pH < 1.[\[11\]](#)
- Upon acidification, **Lobelanine** hydrochloride precipitates as a white solid. The mixture is stirred to facilitate complete precipitation.[\[11\]](#)
- The solid is collected via filtration, washed, and dried. This process typically yields an 85:15 mixture of cis/trans isomers.[\[10\]](#)

General Workflow for Structural Elucidation

The definitive confirmation of **Lobelanine**'s structure and stereochemistry follows a standard workflow for natural product characterization.



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Caption: General experimental workflow for structural elucidation.

Methodology Details:

- Mass Spectrometry (MS): Used to confirm the molecular formula ($C_{22}H_{25}NO_2$) by obtaining an accurate mass measurement.

- NMR Spectroscopy: ^1H and ^{13}C NMR are critical for determining the carbon-hydrogen framework.[12] 2D NMR experiments like COSY, HSQC, and HMBC are used to establish the connectivity between protons and carbons, confirming the piperidine ring and the attachment of the phenacyl groups. The relative stereochemistry (cis vs. trans) can be determined by analyzing coupling constants and Nuclear Overhauser Effect (NOE) data.
- X-Ray Crystallography: This is the definitive method for unambiguously determining the solid-state conformation and absolute stereochemistry of the molecule.[3][13] By obtaining a suitable crystal, the precise 3D arrangement of atoms can be mapped.

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